

# 4-Bromo-2,6-dimethylanisole material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: **4-Bromo-2,6-dimethylanisole**

Cat. No.: **B076157**

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An In-depth Technical Guide to the Material Safety of **4-Bromo-2,6-dimethylanisole**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **4-Bromo-2,6-dimethylanisole** (CAS No. 14804-38-7), intended for use by professionals in research and development. The information is compiled from various safety data sheets to ensure a thorough understanding of the chemical's properties and associated hazards.

## Section 1: Chemical and Physical Properties

**4-Bromo-2,6-dimethylanisole** is an organic compound utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.<sup>[1]</sup> It is characterized by a benzene ring substituted with a bromine atom, two methyl groups, and a methoxy group.<sup>[1]</sup> Depending on temperature and purity, it can appear as a colorless to pale yellow liquid or solid.<sup>[1]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	215.09 g/mol	<a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	117-120 °C at 13 mmHg	
Density	1.347 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.5450	
Flash Point	> 110 °C (> 230 °F) - closed cup	
Solubility	Soluble in organic solvents, less soluble in water. <a href="#">[1]</a>	<a href="#">[1]</a>

## Section 2: Hazard Identification and Classification

This chemical is classified as hazardous. The primary hazards are skin and eye irritation.[\[4\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. <a href="#">[4]</a>
Eye Irritation	2A	H319: Causes serious eye irritation. <a href="#">[4]</a>
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation. <a href="#">[4]</a>

Signal Word: Warning[\[4\]](#)

Hazard Pictogram:

- GHS07 (Exclamation Mark)[\[4\]](#)

## Section 3: Safe Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **4-Bromo-2,6-dimethylanisole**.

Experimental Protocol for Safe Handling:

- Ventilation: Use only in a well-ventilated area.<sup>[4]</sup> Local exhaust ventilation should be employed to control airborne concentrations.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear suitable protective gloves (e.g., type ABEK (EN14387) respirator filter).
  - Body Protection: Wear appropriate protective clothing to prevent skin exposure.
- Hygiene Measures: Wash hands thoroughly after handling.<sup>[4]</sup> Do not eat, drink, or smoke in work areas.
- Handling Procedure: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.<sup>[4]</sup>
- Keep away from incompatible materials such as strong oxidizing agents.

## Section 4: Emergency Procedures and First Aid

Experimental Protocol for Emergency Response:

- In Case of Skin Contact:
  - Immediately remove contaminated clothing.

- Wash the affected area with plenty of soap and water.[4]
- If skin irritation persists, seek medical advice.[4]
- In Case of Eye Contact:
  - Rinse cautiously with water for several minutes.[4]
  - Remove contact lenses, if present and easy to do. Continue rinsing.[4]
  - If eye irritation persists, get medical advice/attention.[4]
- In Case of Inhalation:
  - Move the person to fresh air and keep them comfortable for breathing.[4]
  - If respiratory symptoms develop, seek medical attention.
- In Case of Ingestion:
  - Do NOT induce vomiting.[4]
  - Rinse mouth with water.[4]
  - Seek immediate medical attention.

#### Firefighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[4]
- Specific Hazards: Thermal decomposition may produce carbon oxides and hydrogen bromide.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[4]

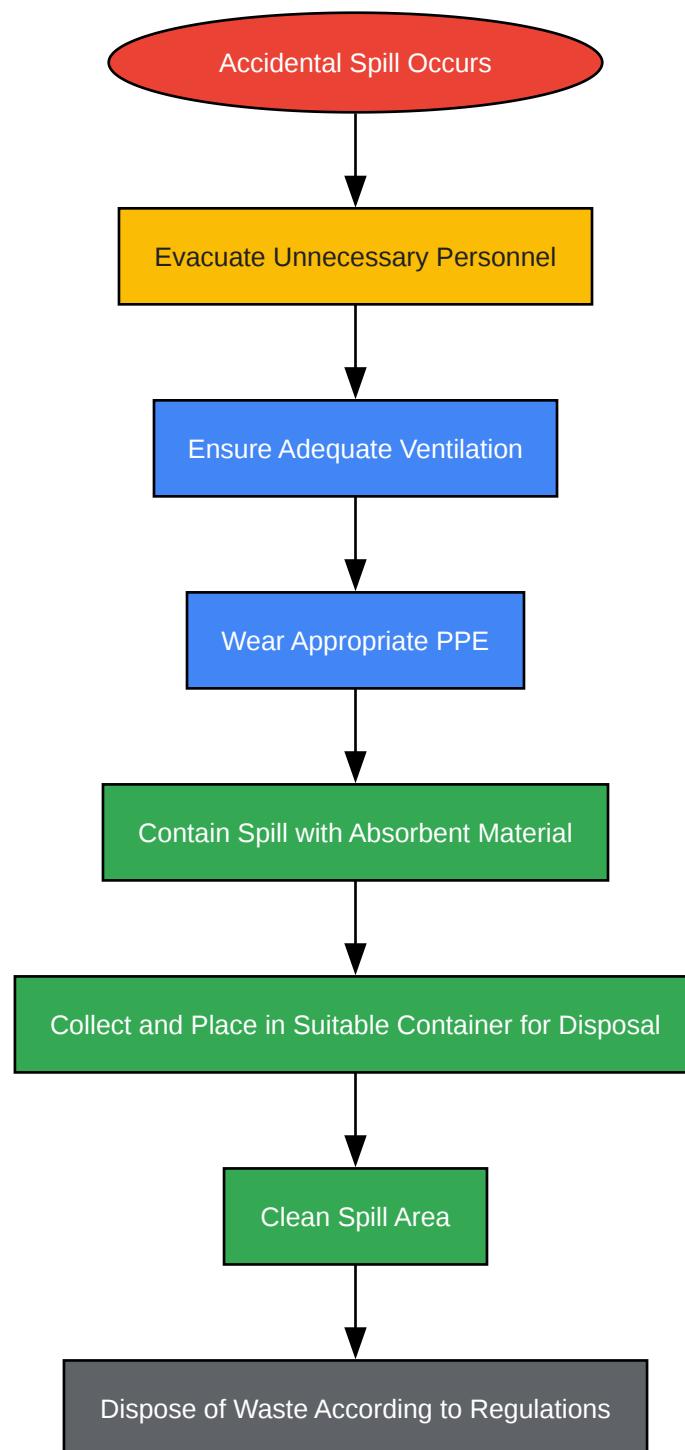
## Section 5: Visual Guides

The following diagrams illustrate key safety workflows.



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Caption: Hazard identification and response workflow.



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Caption: Accidental spill response workflow.

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## References

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